

# A Comparative Guide to Measurement Assurance Programs for Europium-154 Analysis

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## Compound of Interest

Compound Name: *Europium-154*

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For researchers, scientists, and drug development professionals engaged in the analysis of **Europium-154** (Eu-154), ensuring the accuracy and reliability of measurements is paramount. Measurement Assurance Programs (MAPs) provide a framework for achieving this through a combination of quality control, proficiency testing, and interlaboratory comparisons. This guide offers an objective comparison of available programs and methodologies applicable to Eu-154 analysis, supported by experimental data from relevant proficiency tests.

## The Landscape of Measurement Assurance

Directly established Measurement Assurance Programs specifically for **Europium-154** are not commonly found. However, the principles and practices are well-established within the broader field of radionuclide analysis. Laboratories typically rely on a combination of internal quality control measures and participation in external proficiency testing (PT) or interlaboratory comparison (ILC) schemes organized by national and international metrology institutes. These programs, while often encompassing a range of radionuclides, provide a robust framework for assessing and improving measurement capabilities for gamma-emitting isotopes like Eu-154.

Key organizations that orchestrate such programs include:

- National Physical Laboratory (NPL): The UK's national metrology institute, which runs annual Environmental Radioactivity Proficiency Test Exercises.<sup>[1][2][3][4][5]</sup>
- International Atomic Energy Agency (IAEA): Organizes worldwide and regional proficiency tests, such as the IAEA-TERC-2024-01 Worldwide Proficiency Test, covering various

environmental matrices.[6][7]

- European Commission - Joint Research Centre (EC-JRC): Conducts proficiency tests for radioactivity environmental monitoring laboratories. Of note, a forthcoming PT in 2025 is scheduled to include Europium-152, a radionuclide with similar gamma emission characteristics to Eu-154.[8]

## Comparative Performance in Proficiency Testing

The performance of laboratories in these programs is typically evaluated based on their reported results for a sample with a known, or "assigned," activity concentration. The deviation of the laboratory's result from the assigned value, taking into account the measurement uncertainties, is a key performance indicator.

Below are tables summarizing results from NPL's Environmental Radioactivity Proficiency Test Exercises for various gamma-emitting radionuclides. While Eu-154 was not included in these specific exercises, the data for other gamma emitters in similar energy ranges provide a valuable benchmark for the expected performance in a well-controlled measurement assurance program.

Table 1: NPL Environmental Radioactivity Proficiency Test Exercise 2023/24 - Gamma Emitters (GH Sample)[5]

Radionuclide	Assigned Value (Bq/g)	Reported Results (Range)	% of Labs in Agreement	% of Labs with Questionable Results	% of Labs with Discrepant Results
<sup>22</sup> Na	8.674 ± 0.066	7.9 - 9.5	85%	10%	5%
<sup>60</sup> Co	31.23 ± 0.22	28.5 - 33.8	88%	8%	4%
<sup>133</sup> Ba	38.84 ± 0.54	35.9 - 42.1	90%	7%	3%
<sup>137</sup> Cs	13.20 ± 0.20	12.1 - 14.3	92%	5%	3%
<sup>155</sup> Eu	7.63 ± 0.28	6.9 - 8.3	87%	9%	4%

Table 2: NPL Environmental Radioactivity Proficiency Test Exercise 2020 - Gamma Emitters (GL Sample)[9]

Radionuclide	Assigned Value (Bq/g)	Reported Results (Range)	% of Labs in Agreement	% of Labs with Questionable Results	% of Labs with Discrepant Results
<sup>57</sup> Co	15.82 ± 0.12	14.5 - 17.1	89%	7%	4%
<sup>60</sup> Co	9.87 ± 0.07	9.0 - 10.7	91%	6%	3%
<sup>133</sup> Ba	33.4 ± 0.4	30.8 - 36.2	93%	4%	3%
<sup>137</sup> Cs	11.23 ± 0.16	10.3 - 12.1	95%	3%	2%
<sup>152</sup> Eu	24.6 ± 0.4	22.5 - 26.8	90%	7%	3%

Note: The classification of results (Agreement, Questionable, Discrepant) is determined by the proficiency test organizer based on statistical analysis of the deviation from the assigned value and the reported uncertainty.

## Experimental Protocols

The methodologies employed in these proficiency tests are designed to be representative of routine laboratory practices for the analysis of radionuclides in various matrices.

## Sample Preparation and Distribution

- **Source Material:** High-purity, standardized solutions of the radionuclides of interest are procured from national metrology institutes.
- **Matrix:** For aqueous samples, the standards are typically diluted in a weak acid solution (e.g., 0.05M HNO<sub>3</sub>) to ensure stability.[10] For solid matrices like soil or sediment, a bulk amount of the material is homogenized and spiked with the standard solutions.
- **Gravimetric Preparation:** The preparation of the final PT samples is conducted gravimetrically to ensure accurate knowledge of the final activity concentration.[9]

- **Homogeneity and Stability Testing:** Before distribution, the batch of PT samples is rigorously tested for homogeneity to ensure that each participant receives a representative sample. Stability is also monitored throughout the duration of the exercise.[9]
- **Distribution:** Samples are shipped to participating laboratories with instructions for storage and handling.

## Measurement by Participants

- **Sample Preparation:** Participants are typically required to prepare the sample for measurement according to their own validated procedures. This may involve subsampling, geometry selection, and density determination.
- **Gamma Spectrometry:** Measurement is performed using a high-purity germanium (HPGe) detector. Key experimental parameters that must be controlled and reported include:
  - **Energy Calibration:** Performed using a multi-nuclide source covering the energy range of interest.
  - **Efficiency Calibration:** A crucial step, performed using a traceable standard with a matrix and geometry that closely matches the sample.
  - **Background Measurement:** A background spectrum is acquired for a time sufficient to achieve good counting statistics and is subtracted from the sample spectrum.
  - **Counting Time:** Selected to achieve the desired measurement uncertainty.
- **Data Analysis:**
  - **Peak Identification:** Gamma-ray peaks corresponding to the expected radionuclides are identified.
  - **Net Peak Area Calculation:** The net area of the characteristic gamma-ray peaks is determined.
  - **Activity Calculation:** The activity concentration is calculated using the net peak area, detector efficiency, gamma-ray emission probability, and sample mass or volume.

- **Uncertainty Budget:** A detailed uncertainty budget is calculated, considering all significant sources of uncertainty, including counting statistics, calibration standard uncertainty, sample weighing, and efficiency calibration.

## Data Evaluation in Proficiency Tests

The performance of participating laboratories is assessed using statistical tools that compare the reported result to the assigned value. A common metric is the Z-score, which is calculated as:

$$Z = (x - X) / \sigma$$

where:

- $x$  is the participant's reported value
- $X$  is the assigned value
- $\sigma$  is the standard deviation for proficiency assessment, which is a target value set by the organizer.

A Z-score between -2 and +2 is generally considered satisfactory.

Another important metric is the Zeta-score, which takes into account the uncertainties reported by both the participant and the organizer:

$$\zeta = (x - X) / \sqrt{u(x)^2 + u(X)^2}$$

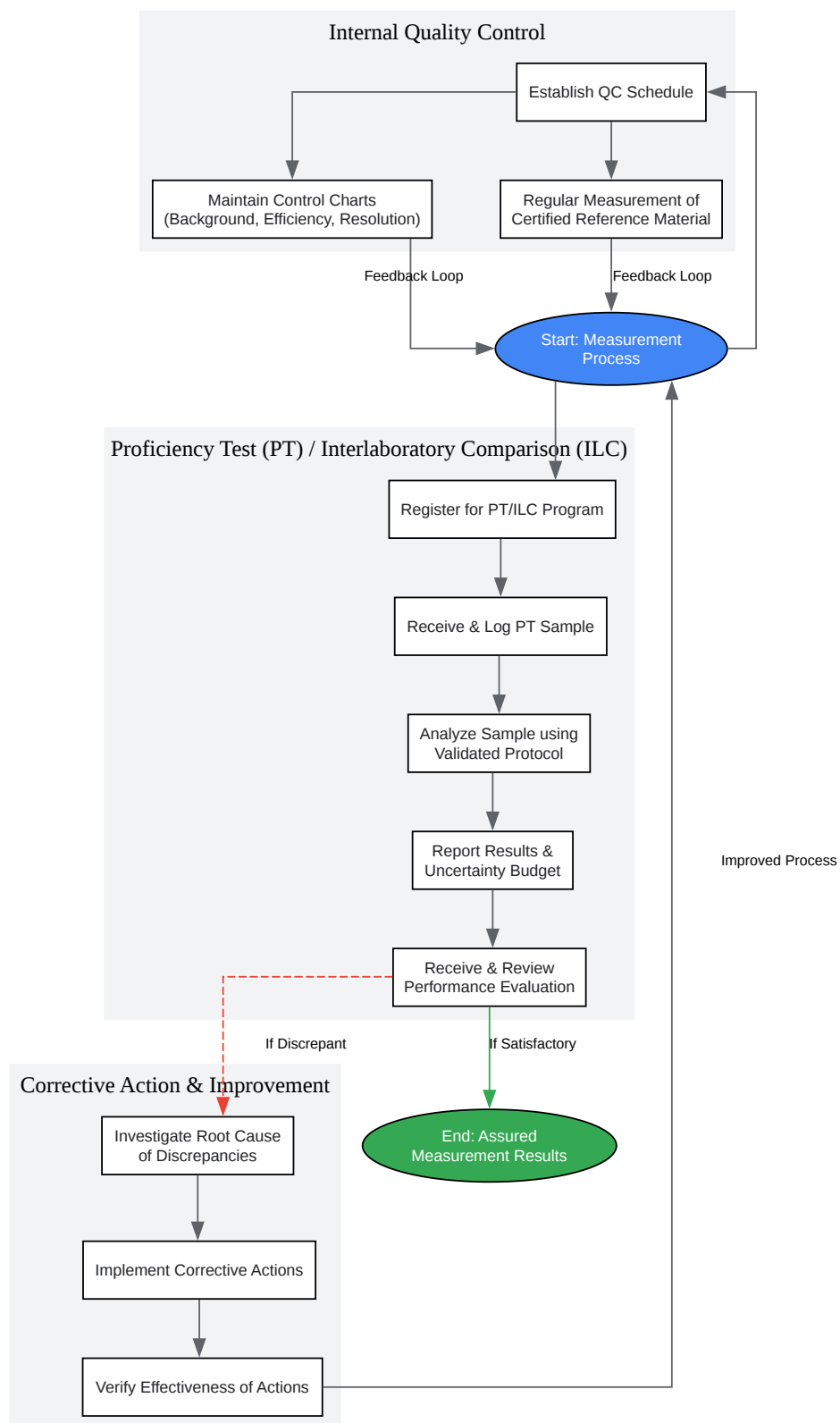
where:

- $u(x)$  is the standard uncertainty of the participant's result
- $u(X)$  is the standard uncertainty of the assigned value

A Zeta-score between -2 and +2 indicates that the participant's result is consistent with the assigned value within their respective uncertainties.

## Visualizing the Measurement Assurance Workflow

The following diagram illustrates a typical workflow for a laboratory participating in a measurement assurance program for gamma-ray spectrometry.



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**Caption:** Workflow of a Measurement Assurance Program for Gamma-ray Spectrometry.

## Conclusion

While dedicated Measurement Assurance Programs for **Europium-154** are not commonplace, a robust quality system can be established by adhering to internal quality control best practices and participating in proficiency tests and interlaboratory comparisons that include gamma-emitting radionuclides. The data from programs run by organizations like the NPL and IAEA demonstrate that high levels of accuracy and precision are achievable. By following standardized experimental protocols and diligently investigating any discrepancies identified through these external assessments, laboratories can ensure the reliability and defensibility of their **Europium-154** analysis results, a critical requirement for research, scientific, and drug development applications.

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